

Technical Support Center: Accurate Quantification of ALC-0315 and its N-oxide

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Compound of Interest

Compound Name: ALC-0315 N-oxide

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the accurate quantification of ALC-0315 and its critical impurity, **ALC-0315 N-oxide**.

Frequently Asked Questions (FAQs)

Q1: What is **ALC-0315 N-oxide** and why is its quantification important?

A1: **ALC-0315 N-oxide** is a primary oxidative impurity of ALC-0315, an ionizable lipid crucial for the formulation of lipid nanoparticles (LNPs) used in mRNA vaccines and therapeutics.^{[1][2][3]} The formation of this N-oxide is a concern because it can potentially lead to the generation of reactive aldehydes that may covalently modify the mRNA cargo, thereby impacting the efficacy and safety of the final product.^{[1][2]} Therefore, accurate quantification of **ALC-0315 N-oxide** is a critical quality attribute in the development and manufacturing of LNP-based therapies.

Q2: What are the main challenges in the accurate quantification of **ALC-0315 N-oxide**?

A2: The primary challenges include:

- Lack of a certified reference standard: The commercial unavailability of a pure **ALC-0315 N-oxide** standard hinders absolute quantification, often necessitating relative quantification against ALC-0315.[4]
- Co-elution with other impurities: Chromatographic separation can be challenging, with potential co-elution of the N-oxide with other ALC-0315-related impurities, such as the ALC-0315+CH₂ isomer, which can lead to overestimation.[1]
- Inefficient fragmentation with CID: ALC-0315 and its N-oxide show limited fragmentation under conventional collision-induced dissociation (CID), which can impact the sensitivity and specificity of LC-MS/MS methods.[5][6][7]
- In-source formation or degradation: The stability of ALC-0315 and its N-oxide during sample preparation and analysis is a consideration, as the N-oxide concentration can increase over time, particularly in formulated LNPs at room temperature.[4][8]

Q3: What analytical techniques are recommended for the quantification of **ALC-0315 N-oxide**?

A3: High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is the method of choice.[1] Specifically, UHPLC systems are often employed for better chromatographic resolution.[4] High-resolution mass spectrometry (HRMS), such as time-of-flight (TOF) instruments, is beneficial for accurate mass measurements to distinguish the N-oxide from other impurities.[1][5][6] Advanced fragmentation techniques like Electron-Activated Dissociation (EAD) are superior to CID for structural elucidation and confident identification of the N-oxide.[5][6][7][9]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Poor peak shape or resolution between ALC-0315 N-oxide and other impurities.	- Suboptimal chromatographic conditions (mobile phase, gradient, column).- Column aging or contamination.	- Optimize the UHPLC gradient and mobile phase composition.- Use a high-resolution column (e.g., C18 BEH).- Elevate the column temperature (e.g., 70°C) to improve peak shape. [6] - Replace the column and guard column.
Low sensitivity or inability to detect ALC-0315 N-oxide.	- Inefficient ionization or fragmentation.- Insufficient sample concentration.- Matrix suppression effects (in biological samples).	- Use a more sensitive mass spectrometer (e.g., ZenoTOF 7600).- Employ precursor-to-precursor MRM transitions to maximize sensitivity if using a triple quadrupole instrument. [5] [6] - Optimize ESI source parameters.- Perform sample enrichment or reduce dilution.- Implement robust sample preparation techniques like protein precipitation for plasma samples. [6]

Inaccurate or irreproducible quantification results.	- Lack of a reference standard.- Co-elution with interfering species.- Instability of the analyte during storage or analysis.	- When a standard is unavailable, perform relative quantification against ALC-0315.[4]- Consider using the standard addition method, but be aware of potential overestimation due to peak overlap.[1]- Utilize HRMS to resolve isobaric interferences.- Analyze samples promptly after preparation and control storage conditions (e.g., +7°C). [4]
Difficulty in confirming the identity of the ALC-0315 N-oxide peak.	- Insufficient fragmentation for structural confirmation with CID.- Presence of other isomeric impurities.	- Utilize Electron-Activated Dissociation (EAD) for more extensive fragmentation and generation of diagnostic ions that can confirm the location of the N-oxide on the tertiary amine.[5][6][7]- Compare retention times and mass spectra with published data or an in-house generated (forced degradation) sample.[9]

Experimental Protocols

Protocol 1: Sample Preparation for ALC-0315 and N-oxide Analysis from LNPs in Plasma

This protocol is adapted from methodologies described for the analysis of ALC-0315 from LNPs in a plasma matrix.[6]

- Dilution: Dilute the LNP formulation in plasma to the desired concentration range. For instance, a 1:6000 dilution has been reported.[5]

- Protein Precipitation: Add a sufficient volume of 100% acetonitrile (ACN) to the plasma sample to precipitate proteins.
- Centrifugation: Centrifuge the sample to pellet the precipitated proteins.
- Supernatant Collection: Carefully collect the supernatant for LC-MS/MS analysis.
- Injection: Inject an appropriate volume (e.g., 2 μ L) onto the LC system.[\[6\]](#)[\[9\]](#)

Protocol 2: UHPLC-MS/MS Method for ALC-0315 and N-oxide Quantification

This protocol provides a general framework based on published methods.[\[5\]](#)[\[6\]](#)[\[9\]](#)

- UHPLC System: A high-performance UHPLC system.
- Column: A reversed-phase column suitable for lipid analysis, such as a Waters ACQUITY UPLC BEH C18 column (e.g., 2.1 x 150 mm, 1.7 μ m).[\[6\]](#)[\[9\]](#)
- Mobile Phase A: A mixture of water, methanol, and acetonitrile with an ammonium acetate buffer (e.g., 15:30:55 v/v/v water:MeOH:ACN with 10mM ammonium acetate).[\[2\]](#)[\[10\]](#)
- Mobile Phase B: A mixture of acetonitrile and methanol with an ammonium acetate buffer (e.g., 60:40 v/v ACN:MeOH with 10mM ammonium acetate).[\[2\]](#)[\[10\]](#)
- Gradient: A suitable gradient to separate ALC-0315, its N-oxide, and other impurities.
- Column Temperature: 70°C.[\[6\]](#)[\[9\]](#)
- Flow Rate: 0.3 mL/min.[\[9\]](#)
- Mass Spectrometer: A high-resolution mass spectrometer (e.g., SCIEX ZenoTOF 7600).
- Ionization Mode: Positive Electrospray Ionization (ESI+).[\[4\]](#)
- Data Acquisition:
 - For Quantification: High-resolution Multiple Reaction Monitoring (MRMHR).

- ALC-0315: m/z 766.72 $\rightarrow$ 510.49 (precursor-to-fragment) or 766.72 $\rightarrow$ 766.72 (precursor-to-precursor for higher sensitivity).[5]
- **ALC-0315 N-oxide**: Monitor the $[M+H]^+$ at m/z 782.72.[1]
- For Identification: Data-Dependent Acquisition (DDA) with EAD for fragmentation of the N-oxide precursor ion.

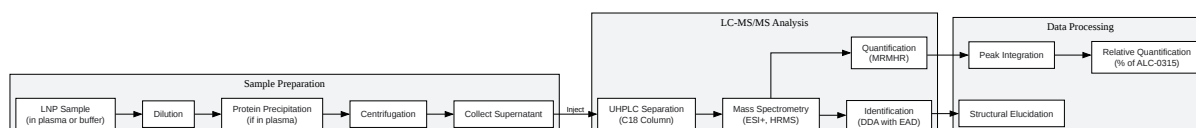
Quantitative Data Summary

The following table summarizes representative quantitative data and mass transitions for ALC-0315 and its related impurities, as reported in the literature.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Notes
ALC-0315	766.72	510.49	CID fragment.[5]
ALC-0315	766.72	766.72	Precursor-to-precursor MRM for enhanced sensitivity. [5][6]
ALC-0315 N-oxide	782.72	-	Monitored as $[M+H]^+$. [1]
Hydrolyzed ALC-0315	528.5	-	Monitored as Q1 mass.[4]
ALC-0315 Acyl Loss	428.4	-	Monitored as Q1 mass.[4]
ALC-0315 Head Group Loss	694.7	-	Monitored as Q1 mass.[4]

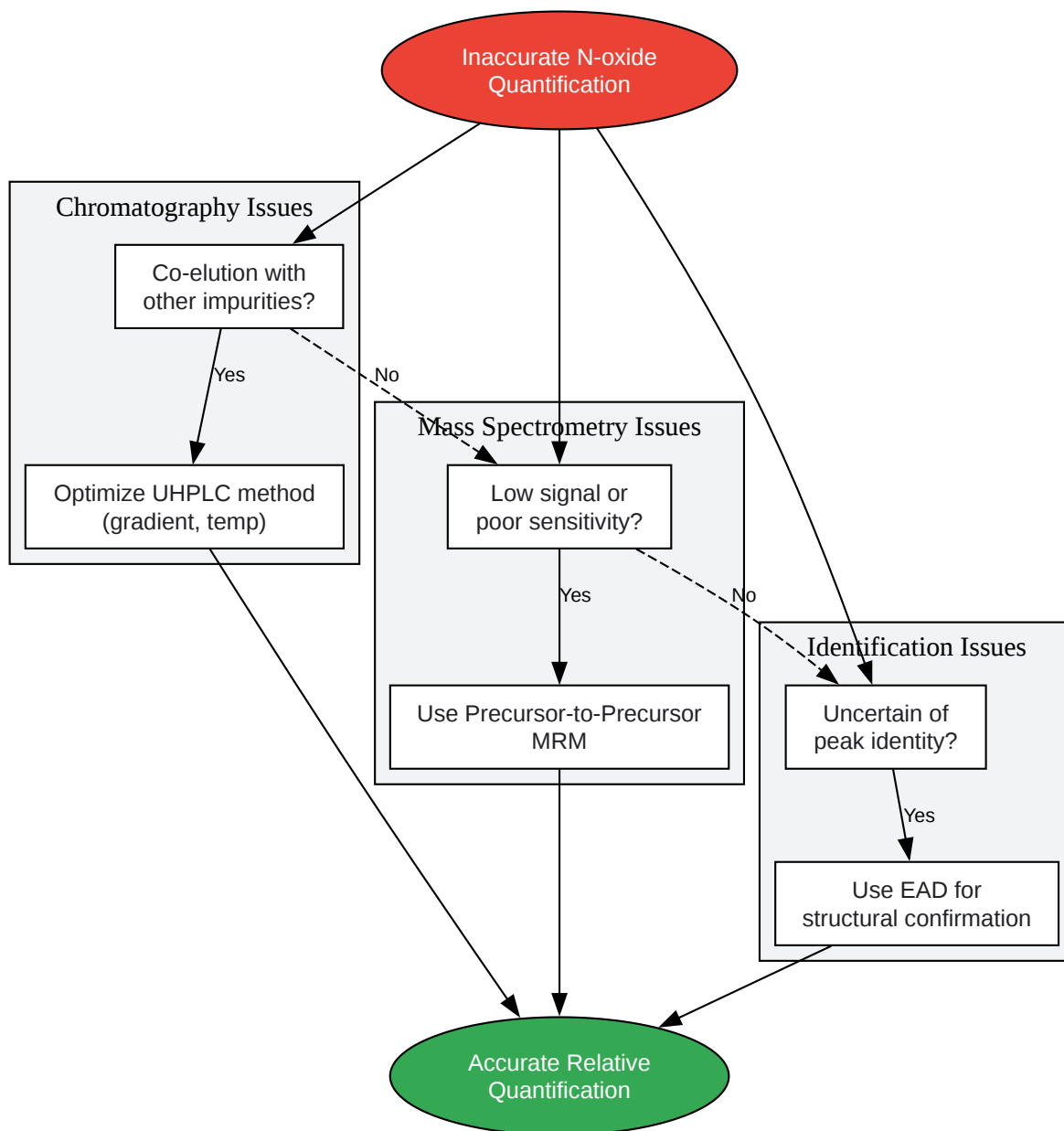
Note: Absolute quantification of **ALC-0315 N-oxide** is challenging without a standard. Relative quantification as a percentage of the parent ALC-0315 peak area is a common approach.[4]

Visualizations



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Caption: Workflow for the quantification of **ALC-0315 N-oxide**.



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Caption: Troubleshooting logic for **ALC-0315 N-oxide** analysis.

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